

Methyl 3-Oxoheptanoate: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: **Methyl 3-oxoheptanoate**

Cat. No.: **B126765**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazards associated with **methyl 3-oxoheptanoate**. The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in handling this compound safely.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **methyl 3-oxoheptanoate** is presented in Table 1. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₃ [1] [2]
Molecular Weight	158.19 g/mol [1]
CAS Number	39815-78-6 [1] [2] [3]
Appearance	Colorless to almost colorless clear liquid [2]
Density	0.994 g/mL at 20°C [4] [5] [6] [7]
Boiling Point	90-91 °C at 15 hPa [5] [6] [8] or 94-96 °C at 10 mmHg [2]
Flash Point	95 °C [6]
Refractive Index	1.4280-1.4310 [6] [8] or 1.430 [2]
Purity	>95.0% (GC) [2] [3]

GHS Hazard Classification and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication. However, there are some discrepancies in the classification of **methyl 3-oxoheptanoate** across different suppliers.

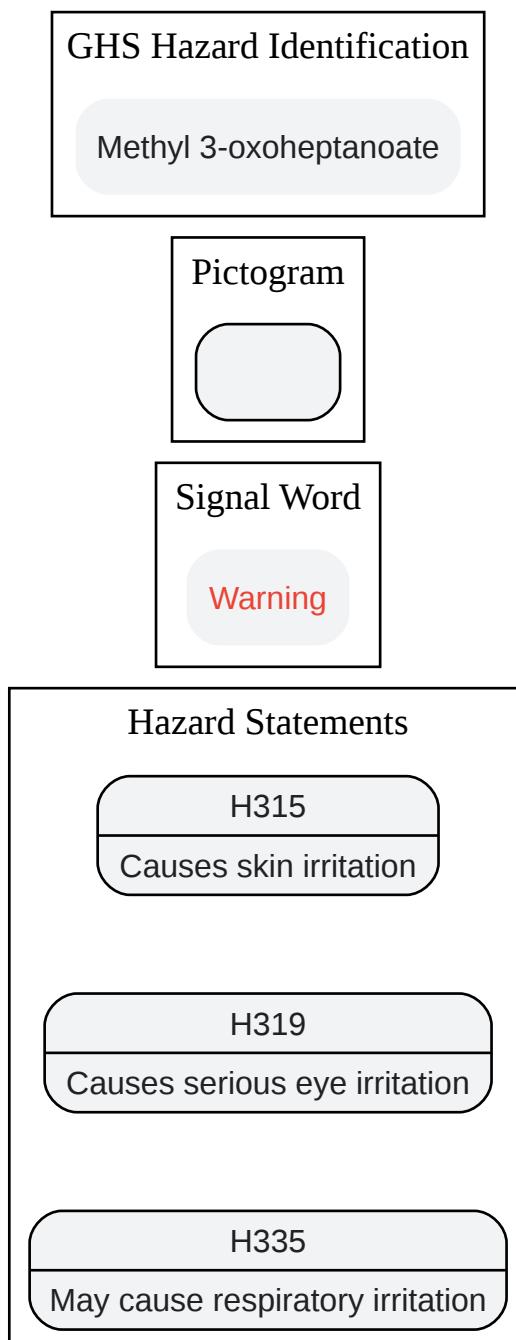
According to data from PubChem and AK Scientific, **methyl 3-oxoheptanoate** is classified with the following hazards.[\[1\]](#)[\[9\]](#)

- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[1\]](#)[\[9\]](#)
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[1\]](#)[\[9\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[\[1\]](#)[\[9\]](#)

The corresponding GHS pictogram is an exclamation mark. The signal word is "Warning".[\[1\]](#)[\[9\]](#)

Conversely, a safety data sheet from TCI Chemicals states that the product does not meet the criteria for classification in any hazard class according to Regulation (EC) No 1272/2008.^[3] Another SDS from TargetMol indicates that no data is available for GHS classification.^[10] This highlights the importance of consulting multiple sources and exercising caution.

The following diagram illustrates the GHS classification based on the available data.



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Caption: GHS Hazard Classification of **Methyl 3-oxoheptanoate**.

A comprehensive list of precautionary statements is provided in Table 2.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [9]
P264	Wash skin thoroughly after handling. [9] [11]
P271	Use only outdoors or in a well-ventilated area. [1] [9]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [9] [11]
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [1] [9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [9] [11]
P312	Call a POISON CENTER or doctor/physician if you feel unwell. [9]
P332+P313	If skin irritation occurs: Get medical advice/attention. [9]
P337+P313	If eye irritation persists: Get medical advice/attention. [9] [11]
P362	Take off contaminated clothing and wash before reuse. [9]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1] [9]
P405	Store locked up. [1] [9]
P501	Dispose of contents/container to an approved waste disposal plant. [1] [9] [11]

Toxicological Information

A significant finding from the review of available safety data is the general lack of comprehensive toxicological studies for **methyl 3-oxoheptanoate**. Most safety data sheets report that information on acute toxicity, skin and eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity is not available.[3]

Toxicological Endpoint	Data
Acute Toxicity	No data available.[3]
Skin Corrosion/Irritation	No data available.[3]
Serious Eye Damage/Irritation	No data available.[3]
Respiratory or Skin Sensitization	No data available.[3]
Germ Cell Mutagenicity	No data available.[3]
Carcinogenicity	No data available.[3]
Reproductive Toxicity	No data available.[3]
STOT-Single Exposure	No data available.[3]
STOT-Repeated Exposure	No data available.[3]
Aspiration Hazard	No data available.[3]

Given the lack of empirical data, it is prudent to handle this chemical with the assumption that it may have unknown hazards.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

Handling:

- Handle in a well-ventilated place.[10]
- Wear suitable protective clothing, including gloves and eye/face protection.[9][10]

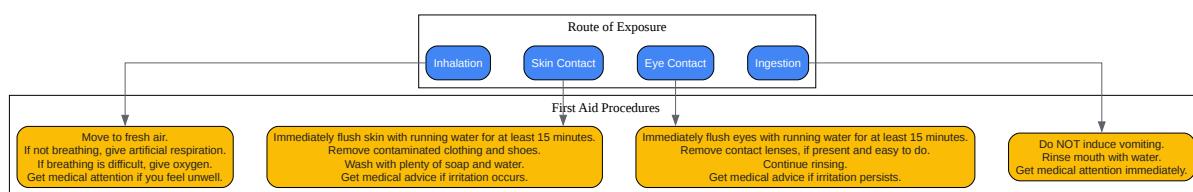
- Avoid contact with skin and eyes.[9][10]
- Avoid breathing vapors or mist.[9][10]
- Wash hands thoroughly after handling.[3][9]
- Use non-sparking tools and take precautionary measures against static discharge.[10][12]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][10]
- Keep the container tightly closed.[3][9][10]
- Store away from incompatible materials, such as oxidizing agents.[3]
- Some sources recommend storage at 0 - 8 °C.[2]

First Aid Measures

In the event of exposure to **methyl 3-oxoheptanoate**, the following first aid procedures should be followed.



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Caption: First Aid Procedures for **Methyl 3-Oxoheptanoate** Exposure.

Inhalation: Move the person to fresh air.[9][10] If breathing is difficult, give oxygen.[9][10] If not breathing, give artificial respiration.[9][10] Seek medical attention if you feel unwell.[3][9]

Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing.[9] Wash the affected area with soap and water.[9] If skin irritation occurs, get medical advice.[3][9]

Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][13] Remove contact lenses if present and easy to do.[3][9] Continue rinsing.[3][9] If eye irritation persists, seek medical attention.[3][9]

Ingestion: Do not induce vomiting.[9][10] Rinse the mouth with water.[3][9][10] Call a poison control center or doctor immediately for treatment advice.[10]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable extinguishing media: Dry chemical, foam, or carbon dioxide.[3]
- Unsuitable extinguishing media: Water may be ineffective as it can scatter and spread the fire.[3]
- Specific hazards: Hazardous decomposition products include carbon monoxide and carbon dioxide.[3]
- Protective equipment: Wear self-contained breathing apparatus and full protective gear.[10][12]

Accidental Release Measures:

- Personal precautions: Use personal protective equipment, including gloves and eye/face protection.[3][10] Ensure adequate ventilation and remove all sources of ignition.[3][10]
- Environmental precautions: Prevent the product from entering drains, waterways, or soil.[9][10]

- Containment and cleaning: Absorb the spill with inert material (e.g., sand, earth) and place it into a suitable container for disposal.[3][9]

Stability and Reactivity

- Reactivity: No special reactivity has been reported.[3]
- Chemical stability: Stable under proper storage conditions.[3]
- Possibility of hazardous reactions: Hazardous polymerization will not occur.[12]
- Conditions to avoid: No specific data available, but avoiding heat, flames, and sparks is generally recommended.
- Incompatible materials: Oxidizing agents.[3]
- Hazardous decomposition products: Carbon monoxide and carbon dioxide.[3]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **methyl 3-oxoheptanoate** are not readily available in the public domain. The toxicological data presented in this guide is based on the information provided in safety data sheets, which typically do not include the full experimental details. For specific toxicological testing, researchers should refer to established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing.

Conclusion

While **methyl 3-oxoheptanoate** is a valuable compound in research and development, the available safety information presents some inconsistencies and significant data gaps, particularly in the area of toxicology. The GHS classification varies between suppliers, and comprehensive toxicological studies are lacking. Therefore, it is imperative that researchers, scientists, and drug development professionals handle this chemical with a high degree of caution. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential to minimize

potential risks. In the absence of complete data, a conservative approach to safety is strongly recommended.

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